

An In-Depth Technical Guide to Neoisoliquiritin (CAS Number: 59122-93-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Neoisoliquiritin*

Cat. No.: *B191949*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Neoisoliquiritin, a flavonoid glycoside with the CAS number 59122-93-9, is a natural compound predominantly isolated from licorice root (*Glycyrrhiza* species). This technical guide provides a comprehensive overview of its physicochemical properties, significant biological activities, and underlying mechanisms of action. **Neoisoliquiritin** has garnered considerable interest in the scientific community for its potential therapeutic applications, including anticancer, anti-inflammatory, and neuroprotective effects. This document summarizes key quantitative data, details experimental protocols for assessing its biological activities, and visualizes its modulation of critical cellular signaling pathways.

Physicochemical Properties

Neoisoliquiritin is a chalcone, a type of flavonoid, characterized by its distinct chemical structure. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Neoisoliquiritin**

Property	Value	Source
CAS Number	59122-93-9	[1] [2] [3]
Molecular Formula	C ₂₁ H ₂₂ O ₉	[1]
Molecular Weight	418.4 g/mol	[1]
IUPAC Name	(E)-3-(4-hydroxyphenyl)-1-[2-hydroxy-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]prop-2-en-1-one	[1]
Appearance	Yellow powder	[3]
Solubility	Soluble in DMSO, methanol, and ethanol.	
XLogP3	1.7	[1] [2]
Hydrogen Bond Donor Count	6	[2]
Hydrogen Bond Acceptor Count	9	[2]
Rotatable Bond Count	6	[2]
Topological Polar Surface Area	157 Å ²	[1]
Storage Temperature	0-8 °C	[3]

Biological Activities and Quantitative Data

Neoisoliquiritin exhibits a range of biological activities, making it a promising candidate for further investigation in drug development.

Anticancer Activity

Neoisoliquiritin has demonstrated potential anticancer effects, particularly in hormone-dependent cancers. While specific IC₅₀ values for **Neoisoliquiritin** are not widely reported in

publicly available literature, studies on related compounds from licorice suggest potent activity. For instance, its aglycone, isoliquiritigenin, has shown inhibitory effects on various cancer cell lines.

Anti-inflammatory Activity

As a flavonoid, **Neoisoliquiritin** is expected to possess anti-inflammatory properties. This is often attributed to the modulation of key inflammatory pathways such as NF- κ B and MAPK. Quantitative data on the anti-inflammatory activity of **Neoisoliquiritin**, such as IC50 values for the inhibition of inflammatory mediators, is an active area of research.

Neuroprotective Activity

Neoisoliquiritin has shown promise in protecting neuronal cells from damage. A key quantitative measure of this activity is its EC50 value.

Table 2: Neuroprotective Activity of **Neoisoliquiritin**

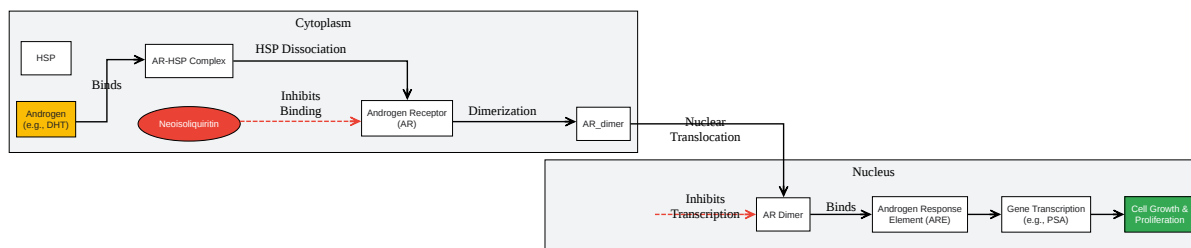
Cell Line	Assay	EC50 Value	Description
HT-22 (mouse hippocampal cells)	Neuroprotection against glutamate-induced cell death	72 μ M	Assessed by an increase in cell viability after 24 hours. [4]

Mechanisms of Action and Signaling Pathways

Neoisoliquiritin exerts its biological effects by modulating several key intracellular signaling pathways.

Androgen Receptor (AR) Signaling Pathway

In the context of prostate cancer, **Neoisoliquiritin** has been shown to interfere with the androgen receptor signaling pathway. This is a critical pathway for the growth and survival of prostate cancer cells. **Neoisoliquiritin**'s inhibitory action on this pathway highlights its potential as a therapeutic agent for prostate cancer.

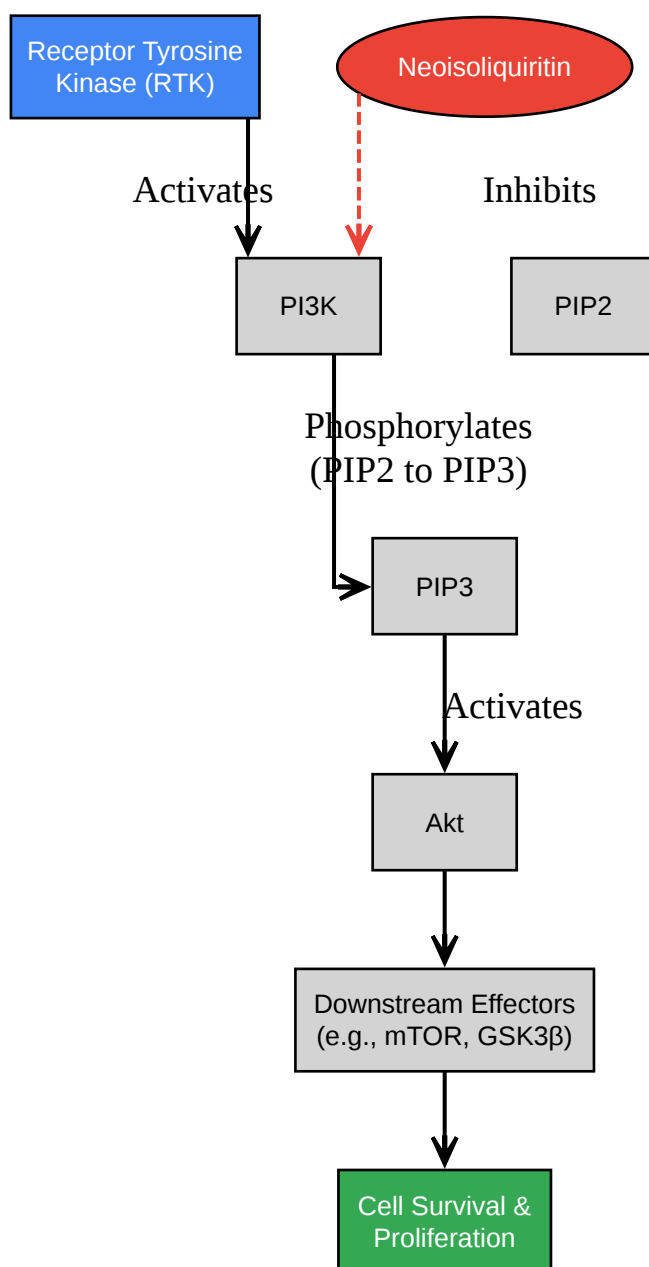


[Click to download full resolution via product page](#)

Neoisoliquiritin's Inhibition of the Androgen Receptor Signaling Pathway.

PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is a crucial regulator of cell survival, proliferation, and metabolism. Dysregulation of this pathway is common in many cancers. Flavonoids, including those from licorice, have been shown to modulate this pathway, suggesting a potential mechanism for **Neoisoliquiritin's** anticancer effects.

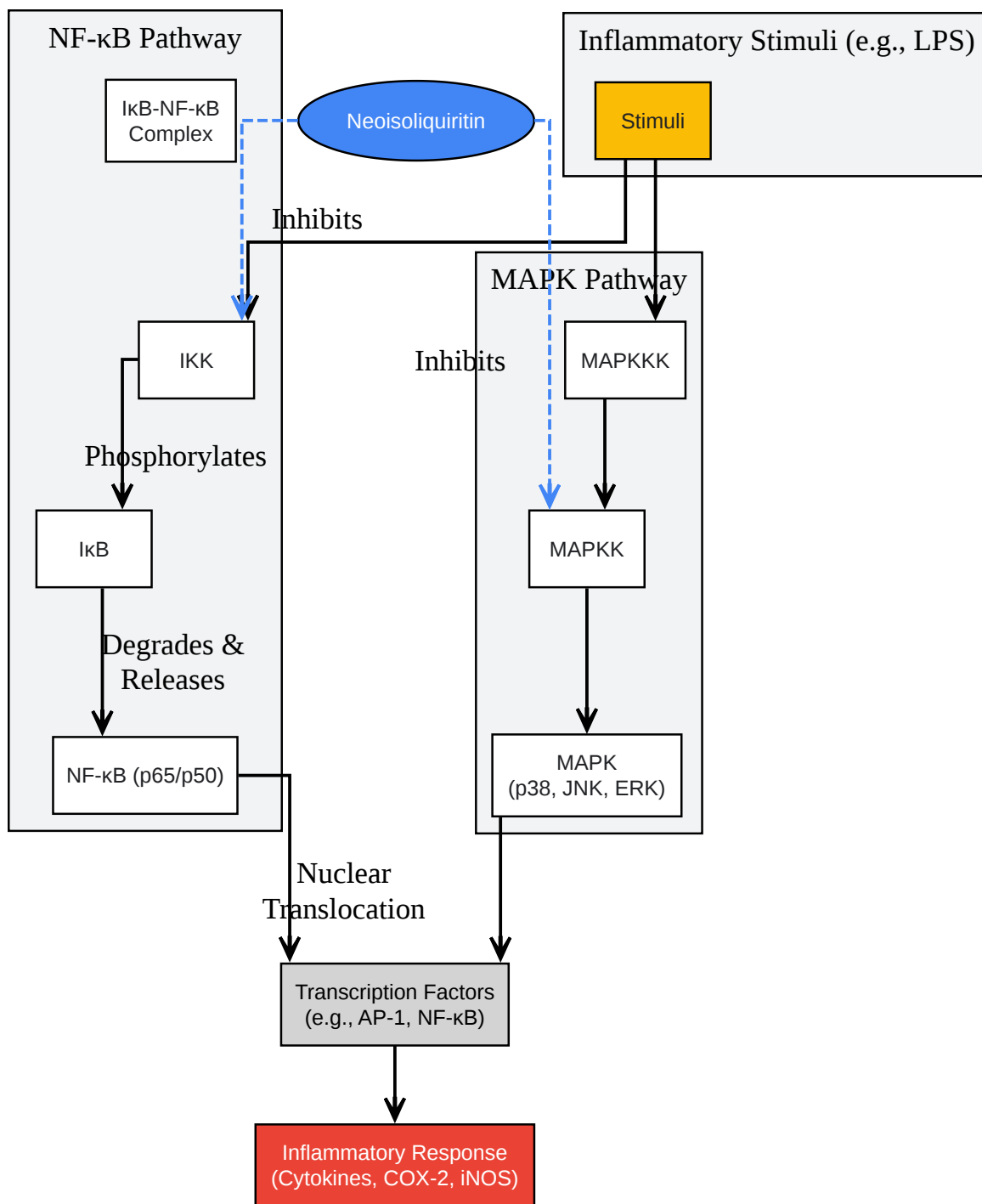


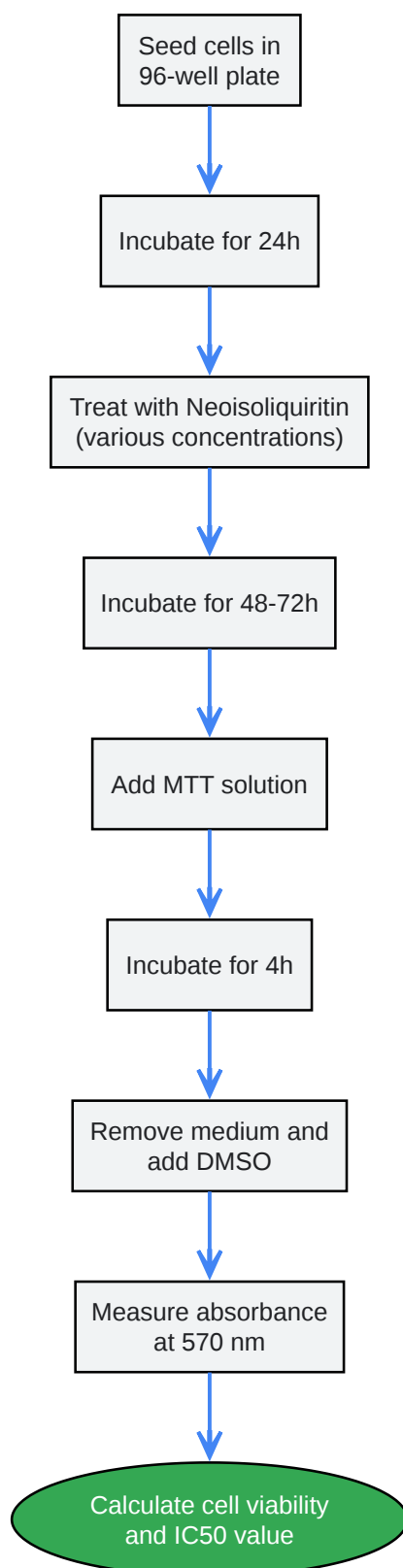
[Click to download full resolution via product page](#)

Modulation of the PI3K/Akt Signaling Pathway by **Neoisoliquiritin**.

NF- κ B and MAPK Signaling Pathways

The NF- κ B and MAPK signaling cascades are central to the inflammatory response. Bioactive compounds from licorice are known to inhibit these pathways, leading to a reduction in the production of pro-inflammatory cytokines and mediators.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Neoisoliquiritin | C₂₁H₂₂O₉ | CID 5320092 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 59122-93-9(Neisoliquiritin) | Kuujia.com [kuujia.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Neisoliquiritin (CAS Number: 59122-93-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191949#neisoliquiritin-cas-number-59122-93-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com